

An In-depth Technical Guide to H-Phe(4-NO₂)-OEt.HCl

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Compound of Interest

Compound Name: *Ethyl 4-nitro-3-phenyl-L-alaninate monohydrochloride*

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This guide provides a detailed overview of the chemical identity of H-Phe(4-NO₂)-OEt.HCl, a derivative of the amino acid phenylalanine.

Chemical Identification

The compound designated by the common abbreviation H-Phe(4-NO₂)-OEt.HCl is systematically known by its International Union of Pure and Applied Chemistry (IUPAC) name.

IUPAC Name: ethyl 2-amino-3-(4-nitrophenyl)propanoate hydrochloride[1][2]

This nomenclature precisely describes the molecular structure: an ethyl ester of the amino acid phenylalanine which features a nitro group at the fourth position of the phenyl ring, and is supplied as a hydrochloride salt.

A variety of synonyms are used in commercial and academic literature to refer to this compound. Understanding these is crucial for comprehensive literature searches and material sourcing.[3]

Synonyms:

- 4-Nitro-L-phenylalanine ethyl ester hydrochloride[3][4]
- (S)-ethyl 2-amino-3-(4-nitrophenyl)propanoate hydrochloride

- H-4-Nitro-Phe-OEt.HCl[3]
- p-Nitro-L-phenylalanine ethyl ester hydrochloride[3]
- Ethyl (S)-2-amino-3-(4-nitrophenyl)propanoate hydrochloride[3]
- 3-(4-NITRO-PHENYL)-L-ALANINE ETHYL ESTER HCL[3]

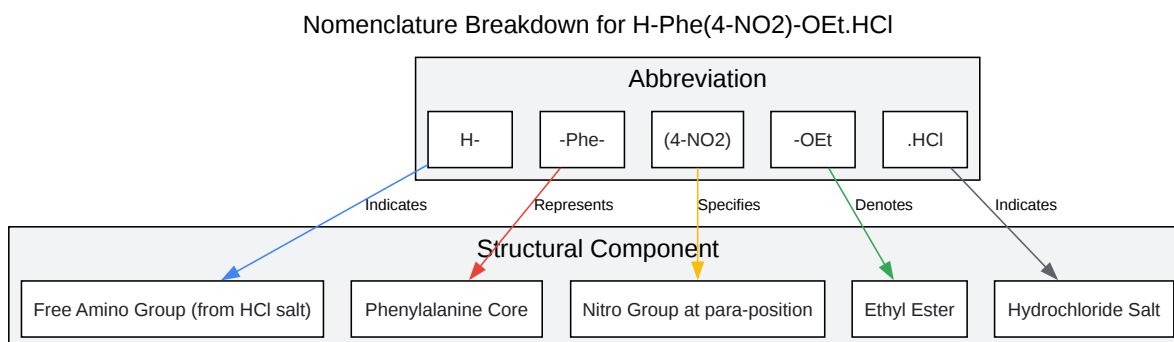
Physicochemical Data

A summary of the key quantitative data for H-Phe(4-NO₂)-OEt.HCl is presented below for easy reference and comparison.

Property	Value	Source
CAS Number	58816-66-3	[3]
Molecular Formula	C ₁₁ H ₁₅ ClN ₂ O ₄	[3]
Molecular Weight	274.7 g/mol	[4]
Canonical SMILES	CCOC(=O)C(CC1=CC=C(C=C1)[O-])N.Cl	[1][2]
InChI Key	BNIKYBDDYIQCEB-UHFFFAOYSA-N	[1][2]

Logical Relationship of Nomenclature

The relationship between the common abbreviation, the full chemical name, and the structural features can be visualized to enhance understanding. The following diagram illustrates how the components of the abbreviation correspond to the full chemical structure.

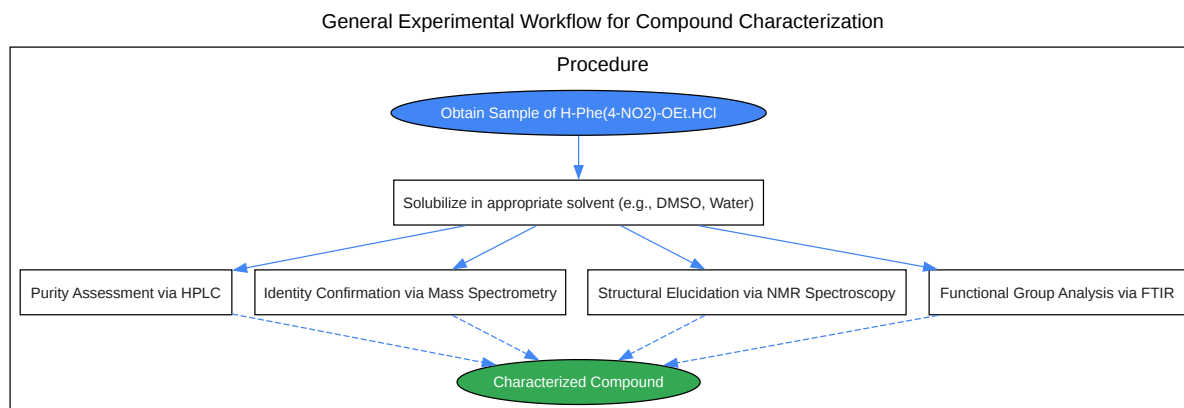


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Caption: Breakdown of the abbreviation H-Phe(4-NO₂)-OEt.HCl.

Experimental Protocols

While specific experimental protocols are highly dependent on the application (e.g., peptide synthesis, biological assays), a general workflow for the characterization of H-Phe(4-NO₂)-OEt.HCl is outlined below. This can serve as a template for developing more detailed standard operating procedures.



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Caption: Workflow for the physicochemical characterization of H-Phe(4-NO₂)-OEt.HCl.

Note on Methodologies:

- **High-Performance Liquid Chromatography (HPLC):** A standard protocol would involve a C18 reverse-phase column with a gradient elution of water and acetonitrile, both containing 0.1% trifluoroacetic acid. Detection would typically be at 254 nm and 280 nm.
- **Mass Spectrometry (MS):** Electrospray ionization (ESI) in positive ion mode is generally suitable for this compound. The expected [M+H]⁺ ion would be at m/z corresponding to the free base (C₁₁H₁₄N₂O₄).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ¹H and ¹³C NMR in a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O) would be required to confirm the full chemical structure.

- **Fourier-Transform Infrared (FTIR) Spectroscopy:** Analysis of the solid material would show characteristic peaks for the nitro group, the ester carbonyl, the amine salt, and aromatic rings.

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References

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- 2. Buy Ethyl 2-amino-3-(4-nitrophenyl)propanoate [smolecule.com]
- 3. pschemicals.com [pschemicals.com]
- 4. H-Phe(4-NO2)-OEt.HCl_CAS:58816-66-3 - $\text{Ö\xÖÝ'°Çĩ}^{-1}\text{♠ÓĐİÞ¹«Ë¾}$ [cmxx.com]
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